7-Chlorothieno[3,2-d]pyrimidine CAS number and physiochemical data

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Compound of Interest

Compound Name:	*7-Chlorothieno[3,2-d]pyrimidine*
CAS No.:	*31492-65-6*
Cat. No.:	*B1498234*

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Technical Guide: 7-Chlorothieno[3,2-d]pyrimidine

Identity & Physiochemical Profile

7-Chlorothieno[3,2-d]pyrimidine is a fused bicyclic heteroaromatic compound consisting of a pyrimidine ring fused to a thiophene ring. It serves as a bioisostere for purine and quinazoline scaffolds, making it a high-value core in the development of kinase inhibitors (e.g., VEGFR, PI3K) and other bioactive agents.

Core Identifiers

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Parameter	Data
Chemical Name	7-Chlorothieno[3,2-d]pyrimidine
CAS Number	31492-65-6
Molecular Formula	$C_6H_3ClN_2S$
Molecular Weight	170.62 g/mol
MDL Number	MFCD00143522
Smiles	Clc1cc2cncnc2s1

Physiochemical Properties

Note: Experimental melting/boiling points for the specific 7-chloro isomer are less commonly reported than the 4-chloro derivative. Data below represents consensus values for the class or calculated estimates.

Property	Value / Estimate	Note
Physical State	Solid (Crystalline powder)	Typically off-white to pale yellow.
Melting Point	103–107 °C	Reported for analogs; parent melts at ~83°C.
Boiling Point	~285 °C (Predicted)	At 760 mmHg.
Density	~1.5 g/cm^3 (Predicted)	High density due to sulfur/chlorine.
Solubility	DMSO, DMF, DCM	Low solubility in water; soluble in organic solvents.
pKa	~2.5 (Predicted)	Pyrimidine nitrogen (N1/N3) basicity is reduced by the electron-withdrawing Cl.

Structural Analysis & Reactivity[2]

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The thieno[3,2-d]pyrimidine system is numbered starting from the pyrimidine nitrogen. The 7-position corresponds to the carbon on the thiophene ring adjacent to the sulfur atom (alpha-position relative to sulfur in the fused system).

Structural Diagram (Graphviz)

The following diagram illustrates the numbering scheme and the position of the chlorine atom.

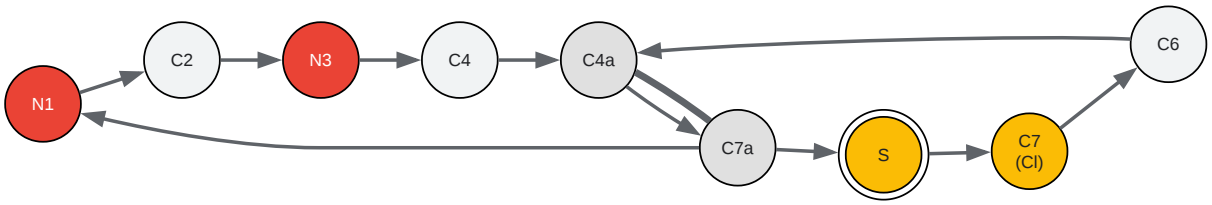

Figure 1: Structure of 7-Chlorothieno[3,2-d]pyrimidine highlighting the C7-Cl substitution.

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Reactivity Profile

- Electrophilic Aromatic Substitution (EAS): The thiophene ring is electron-rich. In the thieno[3,2-d]pyrimidine system, the C7 position is the most reactive toward electrophiles (halogenation, nitration) because it is alpha to the sulfur atom. This allows for the direct introduction of chlorine using reagents like N-chlorosuccinimide (NCS).

- Nucleophilic Aromatic Substitution (SNAr): While the 4-position (on the pyrimidine ring) is the classic site for SNAr (e.g., in 4-chlorothieno[3,2-d]pyrimidine), the 7-chloro substituent is less labile. However, it can participate in Palladium-catalyzed cross-coupling reactions (Suzuki, Stille) to introduce aryl or alkyl groups, which is crucial for library synthesis in drug discovery.

Synthesis & Manufacturing Protocols

The synthesis of **7-chlorothieno[3,2-d]pyrimidine** can be approached via two primary pathways: Direct Halogenation of the parent scaffold or De Novo Cyclization using a pre-chlorinated thiophene precursor.

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Method A: Direct Electrophilic Chlorination (Preferred)

This method utilizes the high reactivity of the C7 position in the parent thieno[3,2-d]pyrimidine.

Protocol:

- Starting Material: Thieno[3,2-d]pyrimidine (CAS 272-68-4) or Thieno[3,2-d]pyrimidin-4(3H)-one (if 4-functionalization is also desired).
- Reagents: N-Chlorosuccinimide (NCS) or Sulfuryl chloride (

).
- Solvent: Acetic acid or Dichloroethane (DCE).
- Conditions: Heat to 60–80 °C for 2–4 hours.
- Mechanism: Electrophilic attack at C7 (alpha to sulfur).
- Purification: Quench with water, extract with DCM, and recrystallize from ethanol/hexanes.

Method B: De Novo Synthesis (Pre-functionalized)

Used when high regioselectivity is required or when the core is unstable to harsh chlorination conditions.

Protocol:

- Precursor: 3-Amino-4-chlorothiophene-2-carboxamide.
- Cyclization: Condensation with Formamide or Triethyl orthoformate.
- Conditions: Reflux at 140–180 °C.
- Result: Formation of the pyrimidine ring onto the pre-chlorinated thiophene.

Synthesis Workflow Diagram

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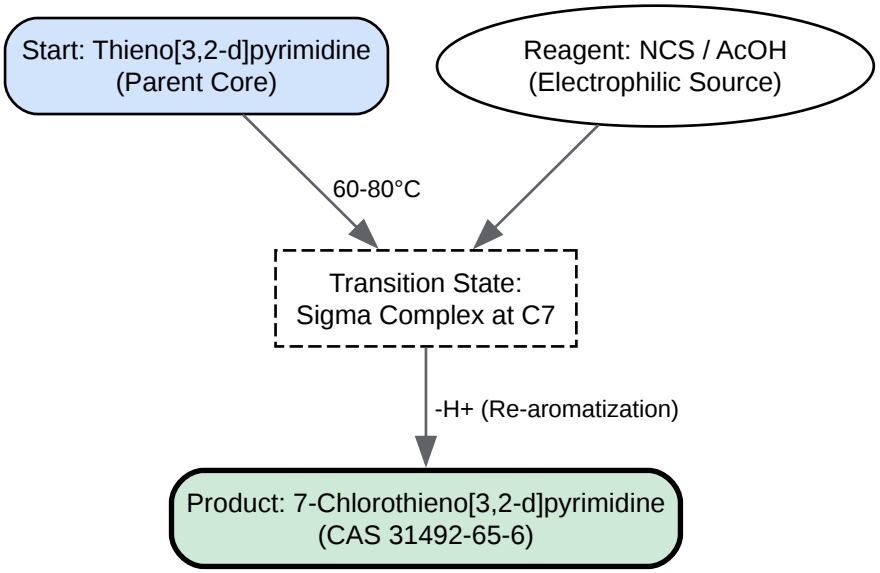

Figure 2: Direct Electrophilic Chlorination Pathway at C7.

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[1]

Applications in Drug Discovery[3][4]

The **7-chlorothieno[3,2-d]pyrimidine** scaffold is a "privileged structure" in medicinal chemistry, often used to design ATP-competitive kinase inhibitors.

Key Therapeutic Targets

- VEGFR-2 Inhibitors: The thienopyrimidine core mimics the adenine moiety of ATP. Substitution at C7 (via the Cl handle) allows for extension into the "back pocket" of the kinase active site, improving selectivity and potency.
- PI3K/mTOR Pathway: Derivatives have shown efficacy in blocking the PI3K signaling pathway, critical in cancer cell proliferation.
- SIRT Inhibitors: 7-substituted analogues act as modulators of Sirtuins (SIRT1/2/3), involved in aging and metabolic regulation.

Functionalization Strategy

The C7-Cl bond is a versatile handle for Suzuki-Miyaura Coupling:

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- Reaction: 7-Cl-thienopyrimidine + Aryl Boronic Acid

  7-Aryl-thienopyrimidine.

- Utility: This allows the rapid generation of Structure-Activity Relationship (SAR) libraries to optimize binding affinity.

Handling & Safety (MSDS Highlights)

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).
- Signal Word: Warning.
- GHS Codes: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Storage: Store at 2–8 °C (Refrigerate), under inert atmosphere (Argon/Nitrogen) to prevent oxidation or hydrolysis.
- Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber (due to Sulfur and Chlorine content).

References

- BOC Sciences. **7-Chlorothieno[3,2-d]pyrimidine** Product Information. Retrieved from
- Peng, J., et al. (2007).[2] Preparation of a 7-Arylthieno[3,2-d]pyrimidin-4-Amine Library. ACS Combinatorial Science.[3]
- ChemicalBook. **7-Chlorothieno[3,2-d]pyrimidine** Properties and Suppliers. Retrieved from
- Munchhof, M. J., et al.Design and SAR of thienopyrimidine and thienopyridine inhibitors of VEGFR-2 kinase. Bioorganic & Medicinal Chemistry Letters. Retrieved from
- PubChem. Thieno[3,2-d]pyrimidine Derivatives. National Library of Medicine. Retrieved from

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Sources

- 1. 4-Chlorothieno[3,2-d]pyrimidine | 16269-66-2 [chemicalbook.com]
- 2. Preparation of a 7-arylthieno[3,2-d]pyrimidin-4-amine library - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
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